

Application Notes and Protocols for Methoxypropanenitrile Derivatives in Organic Synthesis

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Compound of Interest

Compound Name: 2-Hydroxy-3-methoxypropanenitrile

Cat. No.: B2459871

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Note on **2-Hydroxy-3-methoxypropanenitrile**: Publicly available scientific literature and patents provide limited specific information on the direct application of **2-Hydroxy-3-methoxypropanenitrile** as a precursor in organic synthesis. The following application notes and protocols are based on structurally related and better-documented compounds: 3-Methoxypropionitrile and the synthesis of S-2-Hydroxy-3-methoxy-3,3-diphenylpropionic acid, a key pharmaceutical intermediate. These examples provide insight into the reactivity and synthetic utility of the methoxypropanenitrile scaffold.

3-Methoxypropionitrile as a Versatile Precursor

3-Methoxypropionitrile (CAS: 110-67-8) is a valuable building block in organic synthesis, primarily utilized as an intermediate in the production of pharmaceuticals and as a specialized solvent.^{[1][2]} Its utility stems from the presence of both a nitrile group, which can be hydrolyzed, reduced, or converted to other functional groups, and a methoxy ether linkage.

Applications:

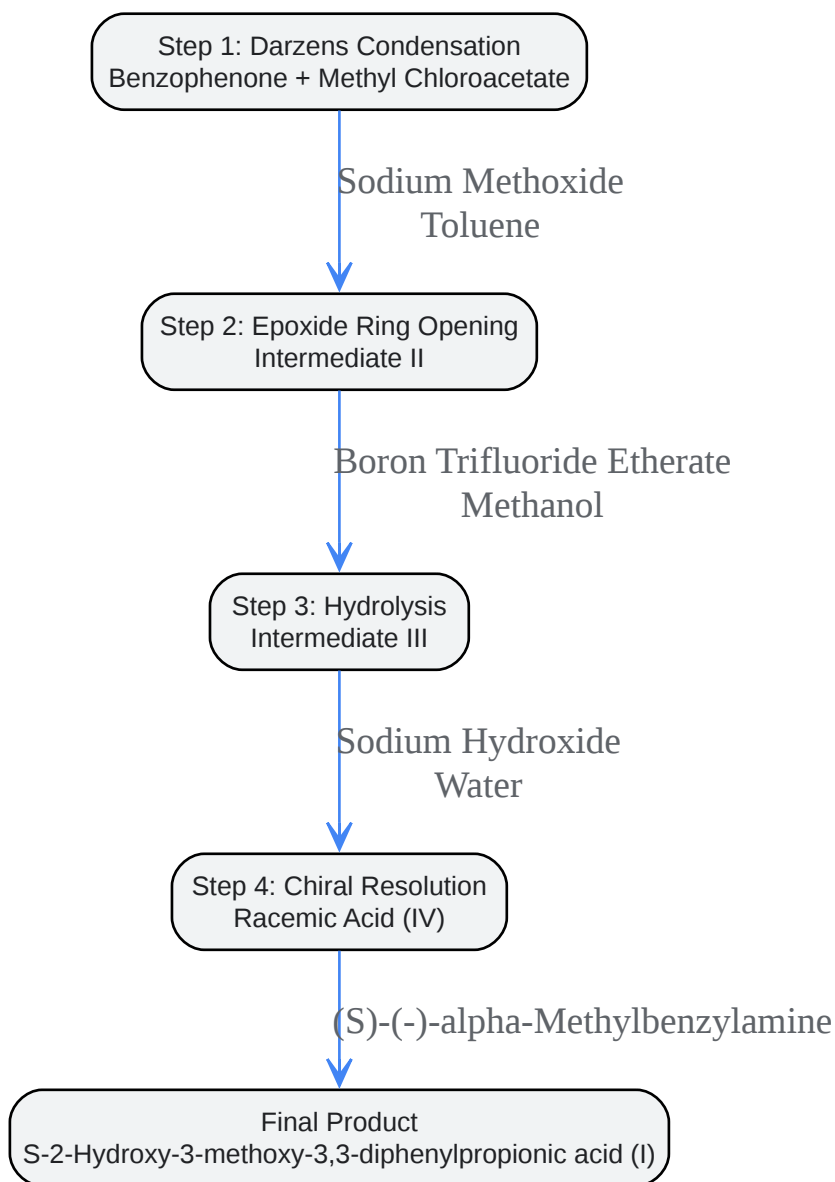
- **Pharmaceutical Intermediate:** Serves as a starting material for the synthesis of various pharmaceutical compounds.^{[1][2]}
- **Component in High-Power Lithium-Ion Batteries.**^[2]

- Solvent: Acts as a good solvent for plastic polymers.[2]
- Precursor to 3,3-Dialkoxypropionitriles: These are important intermediates for pharmaceuticals like Cytosine and Vitamin B1 precursors.[3]

Experimental Protocol: General Synthesis of 3-Methoxypropionitrile via Michael Addition

This protocol describes a general method for the synthesis of 3-methoxypropionitrile from acrylonitrile and methanol, a classic example of a Michael addition.

Reaction Scheme:



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References

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- 3. CN1243121A - Noval process for synthesizing 3,3-dialkoxyl propionitrile - Google Patents [patents.google.com]
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